N-Methylbenzamidine: Structure, Properties, and Chemical Utility

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Compound of Interest	
Compound Name:	*N-Methylbenzamidine*
CAS No.:	*34028-17-6*
Cat. No.:	*B1211157*

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Technical Guide for Medicinal Chemists and Structural Biologists

Core Compound Identity & Significance

N-Methylbenzamidine (N-Methylbenzenecarboximidamide) is a structural analog of benzamidine, a classic competitive inhibitor of trypsin-like serine proteases. Unlike its amide counterpart (N-methylbenzamide), which is neutral and stable to hydrolysis, **N-methylbenzamidine** is a strong organic base characterized by a reactive amidine functional group (

).

In drug development, this scaffold serves two critical roles:

- Bioisostere/Pharmacophore: It mimics the guanidinium group of arginine, allowing it to anchor into the oxyanion hole or specificity pocket (S1) of serine proteases (e.g., Trypsin, Thrombin, Factor Xa).

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- Synthetic Intermediate: It acts as a 1,3-binucleophile in the synthesis of nitrogen-rich heterocycles such as pyrimidines, imidazoles, and triazines.

Chemical Identity Table

Property	Data
IUPAC Name	N-Methylbenzenecarboximidamide
Common Name	N-Methylbenzamidine
CAS Number	34028-17-6 (Free Base) / 1468-95-7 (HCl Salt - verify specific salt CAS if purchasing)
Molecular Formula	
Molecular Weight	134.18 g/mol (Free Base)
Structure	

Structural Characterization & Tautomerism

The amidine group in **N-methylbenzamidine** is not static; it exists in a dynamic equilibrium of tautomers and geometrical isomers. This flexibility is critical for binding affinity in enzyme pockets.

Tautomeric Equilibrium

Unlike N-phenylbenzamidine, which strongly favors the amino tautomer, **N-methylbenzamidine** exists as a mixture of two tautomers in solution (DMSO,

), often with no strong preference for one over the other due to the similar electronic induction of the hydrogen vs. the methyl group.

- Tautomer A (Imine-like):
- Tautomer B (Amine-like):

Additionally, the C=N double bond allows for E (trans) and Z (cis) isomerism, creating a complex equilibrium relevant to NMR interpretation and ligand docking.

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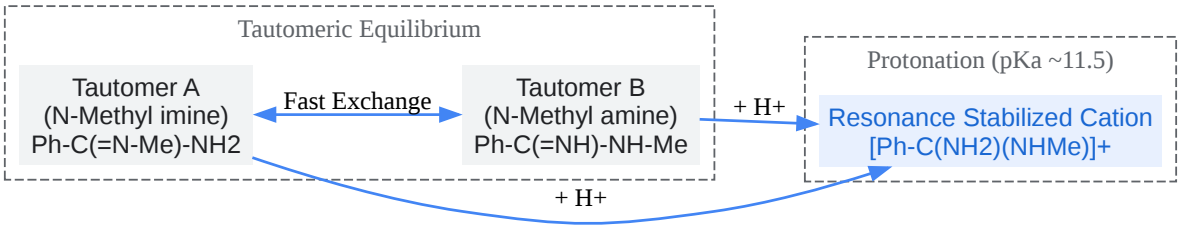

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Figure 1: Tautomeric equilibrium and protonation to the resonance-stabilized amidinium cation.

Physicochemical Properties

Basicity (pKa)

N-Methylbenzamidine is a strong base.[1]

- pKa (Conjugate Acid): ~11.6 – 11.8 (Estimated based on benzamidine pKa of 11.6).
- Mechanism: Protonation occurs at the imine nitrogen (sp2), resulting in a symmetrical, resonance-stabilized amidinium cation. The electron-donating methyl group slightly increases basicity compared to unsubstituted benzamidine.
- Implication: At physiological pH (7.4), the molecule is >99.9% protonated (cationic). This positive charge is essential for forming salt bridges with the aspartate residue (Asp189 in trypsin) at the bottom of the S1 pocket.

Solubility & Stability

- Free Base: Moderately soluble in organic solvents (EtOH, DMSO,

  ); sensitive to hydrolysis (converts to amide/ester in acidic/basic water over time).
- Hydrochloride Salt: Highly water-soluble, stable solid. Melting point 222–223 °C.[2]

Synthetic Protocol: The Pinner Reaction

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The most robust method for synthesizing **N-methylbenzamidine** is the Pinner Synthesis. This two-step protocol avoids harsh conditions and provides high purity.

Reaction Scheme

- Activation: Benzonitrile is activated by dry HCl in methanol to form the imidate ester (Pinner salt).
- Amination: The imidate reacts with methylamine to generate the amidine.

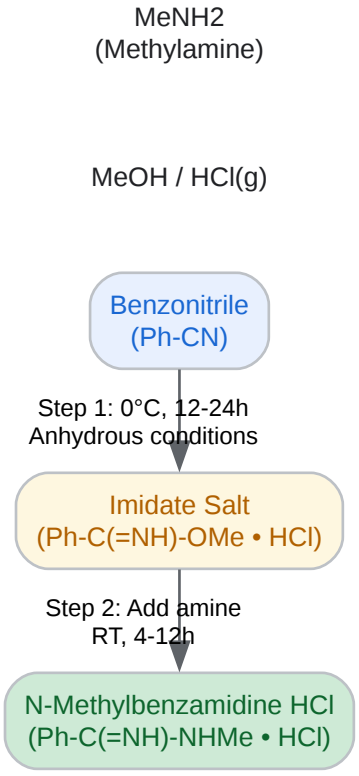

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Figure 2: Step-wise Pinner synthesis pathway.

Detailed Protocol

Step 1: Formation of Methyl Benzimidate Hydrochloride

- Dissolve benzonitrile (10 mmol) in anhydrous methanol (1.1 eq).
- Cool the solution to 0 °C in an ice bath.

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- Bubble dry HCl gas through the solution for 30–60 minutes until saturation (or add 4M HCl in dioxane).
- Seal the vessel and stir at 0–4 °C for 24 hours. The imidate salt may precipitate as a white solid.
- Precipitate with dry diethyl ether if necessary, filter, and dry under vacuum (hygroscopic).

Step 2: Conversion to **N-Methylbenzamidine**

- Suspend the methyl benzimidate hydrochloride (from Step 1) in absolute ethanol.
- Add a solution of methylamine (1.1 eq, typically in EtOH or THF) dropwise at 0 °C.
- Allow the mixture to warm to room temperature and stir for 4–12 hours.
- Concentrate the solvent in vacuo.
- Recrystallize the residue from ethanol/ether to obtain **N-methylbenzamidine** hydrochloride as white needles (mp 222–223 °C).

Medicinal Chemistry Applications

Serine Protease Inhibition

N-Methylbenzamidine is a reversible, competitive inhibitor of trypsin-like serine proteases.

- Mechanism: The cationic amidine group forms a bidentate salt bridge with the carboxylate side chain of Asp189 (in Trypsin) or Asp194 (in Thrombin).
- Effect of Methylation: While the unsubstituted benzamidine is the "perfect" fit for the S1 pocket, the N-methyl group introduces steric bulk and hydrophobicity. This can:
  - Reduce Affinity: If the methyl group clashes with the pocket walls (e.g., Gly219).
  - Increase Selectivity: By exploiting subtle differences in the S1 pocket size between Trypsin, Thrombin, and Urokinase.

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Heterocycle Synthesis

The compound is a versatile 1,3-N,N-binucleophile.

- Triazines: Reaction with anhydrides or esters under high pressure/temperature yields substituted 1,3,5-triazines.
- Imidazoles: Condensation with

  -haloketones (e.g., phenacyl bromide) yields 1-methyl-2,4-diphenylimidazole.

References

- Pinner Reaction Mechanism & Protocol:The Chemistry of Amidines and Imidates, Vol. 2.
- Tautomerism of Amidines:Journal of the Chemical Society, Perkin Transactions 2. "Tautomerism in N-substituted amidines." (Confirming E/Z and amino/imino equilibrium).
- Trypsin Inhibition:Journal of Molecular Biology. "Structure of benzamidine-inhibited trypsin." (Structural basis for the amidine-Asp189 interaction).
- Physical Properties (MP):Journal of the American Chemical Society. "Amidine synthesis via imidates." (Cites mp of HCl salt as ~222 °C).[3]
- CAS Verification:Chemical Abstracts Service (CAS) Registry Number 34028-17-6 (**N-methylbenzamidine**).

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